

Application Notes and Protocols for Tert-butyl 2-methylaziridine-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 2-methylaziridine-1-carboxylate*

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This document provides detailed application notes and protocols for the safe handling and storage of **Tert-butyl 2-methylaziridine-1-carboxylate**. Adherence to these guidelines is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Property	Value	Source
CAS Number	129319-91-1	[1]
Molecular Formula	C8H15NO2	[2]
Molecular Weight	157.21 g/mol	[2]
Physical Form	Liquid	[1]
Storage Temperature	4°C	[1][2]

Safety & Handling

Tert-butyl 2-methylaziridine-1-carboxylate is a flammable liquid and should be handled with appropriate caution in a well-ventilated area, preferably within a chemical fume hood.[1] As an aziridine derivative, it is considered a reactive electrophile and potential mutagen.[3] Therefore, stringent safety measures are necessary to prevent exposure.

Hazard Identification

Hazard	GHS Classification	Precautionary Statement
Flammability	Flammable Liquid (Category 2)	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1]
Skin Corrosion/Irritation	Causes skin irritation	P264: Wash skin thoroughly after handling.[1]
Eye Damage/Irritation	Causes serious eye irritation	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1]

Personal Protective Equipment (PPE)

A comprehensive list of required personal protective equipment for handling **Tert-butyl 2-methylaziridine-1-carboxylate** is provided below.

Equipment	Specification
Gloves	Nitrile or neoprene, chemically resistant
Eye Protection	Safety glasses with side shields or chemical splash goggles
Lab Coat	Flame-retardant lab coat
Additional	Use in a certified chemical fume hood

Storage Procedures

Proper storage is essential to maintain the stability and purity of **Tert-butyl 2-methylaziridine-1-carboxylate**.

Parameter	Recommendation	Rationale
Temperature	4°C	To minimize degradation. [1] [2]
Atmosphere	Inert atmosphere (e.g., Argon or Nitrogen)	To prevent reaction with atmospheric moisture and oxygen. [4]
Container	Tightly sealed, amber glass bottle	To protect from light and prevent contamination.
Location	Flammable liquids storage cabinet	To segregate from incompatible chemicals and ignition sources.

Chemical Incompatibilities

Store **Tert-butyl 2-methylaziridine-1-carboxylate** away from the following substances to prevent hazardous reactions:

Incompatible Substance	Potential Hazard
Strong Acids	Can catalyze rapid, exothermic ring-opening polymerization. The Boc protecting group is also acid-sensitive. [4] [5]
Strong Oxidizing Agents	May lead to vigorous, exothermic reactions.
Nucleophiles (e.g., strong bases, amines)	Can induce ring-opening of the aziridine. [3]

Experimental Protocols

Protocol for Aliquoting and Transferring the Reagent

This protocol outlines the procedure for safely transferring **Tert-butyl 2-methylaziridine-1-carboxylate** from a stock container to a reaction vessel using syringe techniques under an inert atmosphere.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Schlenk line or glove box with a dry, inert atmosphere (Argon or Nitrogen)
- Dried glassware (reaction flask, septa)
- Dry, gas-tight syringe with a long, stainless-steel needle (e.g., 20-24 gauge)
- Stock bottle of **Tert-butyl 2-methylaziridine-1-carboxylate**

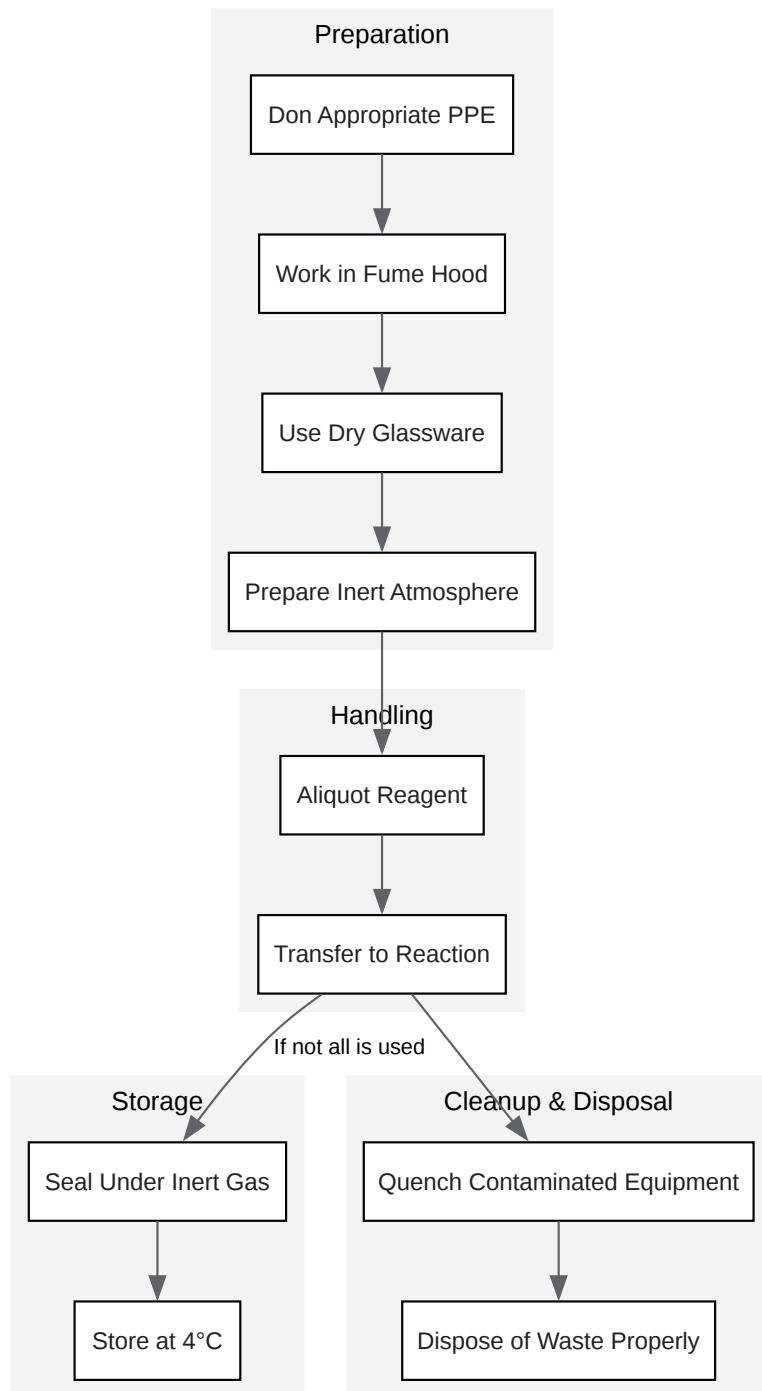
Procedure:

- Preparation:
 - Ensure all glassware is thoroughly dried in an oven (e.g., at 120°C for at least 4 hours) and cooled under a stream of inert gas.[6]
 - Assemble the reaction vessel with a rubber septum and purge with inert gas.
 - Allow the stock bottle of **Tert-butyl 2-methylaziridine-1-carboxylate** to equilibrate to room temperature before opening to prevent moisture condensation.
- Inert Gas Purge:
 - Flush the syringe and needle with inert gas at least three times to remove any residual air and moisture.[7]
- Transfer:
 - Pierce the septum of the stock bottle with the needle of the purged syringe.
 - Insert a second needle connected to the inert gas line into the septum to create a positive pressure of inert gas.
 - Slowly draw the desired volume of the liquid into the syringe.
 - Withdraw the syringe from the stock bottle.
- Dispensing:
 - Immediately insert the needle of the syringe through the septum of the reaction vessel.

- Slowly dispense the liquid into the reaction vessel.
- Cleaning:
 - Immediately quench the syringe and needle by drawing up and expelling a suitable solvent (e.g., isopropanol), followed by water, in a separate beaker. Dispose of the quenching solution as hazardous waste.

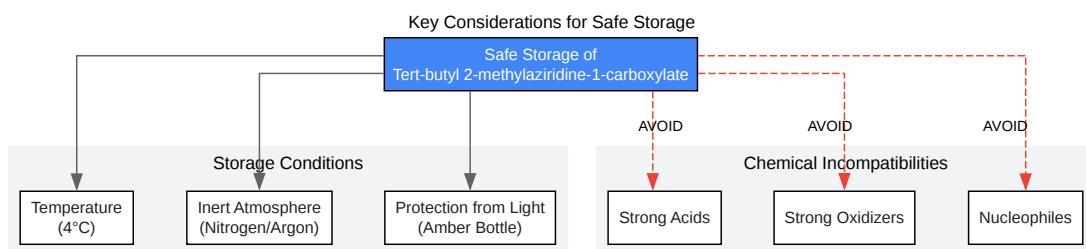
Workflow for Handling Tert-butyl 2-methylaziridine-1-carboxylate

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Caption: A logical workflow for the safe handling of **Tert-butyl 2-methylaziridine-1-carboxylate**.

Logical Relationships in Safe Storage



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Caption: Logical relationships for the safe storage of the compound.

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